

Thermophysical properties of 1-Chlorodecane.

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Compound of Interest

Compound Name: 1-Chlorodecane

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An In-depth Technical Guide to the Thermophysical Properties of 1-Chlorodecane

This technical guide provides a comprehensive overview of the key thermophysical properties of **1-chlorodecane**. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who require accurate and detailed data for modeling, process design, and safety assessments. This document summarizes essential quantitative data in structured tables, details the experimental methodologies for their determination, and includes visualizations of experimental workflows.

Physical and Chemical Identity

1-Chlorodecane is a chlorinated hydrocarbon with the chemical formula $C_{10}H_{21}Cl$. It is a colorless liquid at room temperature and is utilized as an intermediate in various chemical syntheses.

Table 1: General Properties of **1-Chlorodecane**

Property	Value	Reference
Molecular Formula	$C_{10}H_{21}Cl$	[1] [2] [3]
Molecular Weight	176.73 g/mol	[2] [4]
Appearance	Colorless liquid	[2] [4] [5]

| CAS Number | 1002-69-3 [\[2\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#) |

Thermophysical Property Data

The following sections present quantitative data for various thermophysical properties of **1-chlorodecane**. The data is compiled from various sources and presented in tabular format for clarity and ease of comparison.

Phase Transition Properties

Table 2: Melting and Boiling Points of **1-Chlorodecane**

Property	Temperature (°C)	Temperature (K)	Reference
Melting Point	-34	239.15	[2][4][7]

| Boiling Point | 223 - 224 | 496.15 - 497.15 |[2][3] |

Density

Table 3: Density of **1-Chlorodecane** at Various Temperatures

Temperature (°C)	Density (g/mL)	Reference
20	0.868	[2]

| 25 | 0.868 |[4] |

Optical Properties

Table 4: Refractive Index of **1-Chlorodecane**

Temperature (°C)	Wavelength	Value	Reference
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| 20 | D-line (589.3 nm) | 1.437 |[4][5] |

Safety-Related Properties

Table 5: Flash Point of **1-Chlorodecane**

Property	Value (°C)	Reference
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| Flash Point | 83 [\[4\]](#) |

Vapor Properties

Table 6: Vapor Pressure and Enthalpy of Vaporization of **1-Chlorodecane**

Property	Value	Temperature (°C)	Reference
Vapor Pressure	0.14 mmHg	25	[2]

| Enthalpy of Vaporization | 56.2 kJ/mol | 100.85 [\[3\]](#) |

Heat Capacity

A study by Zábanský et al. (2010) measured the molar heat capacity of liquid **1-chlorodecane** at constant pressure over a range of temperatures.

Table 7: Molar Heat Capacity of **1-Chlorodecane**

Temperature (K)	Molar Heat Capacity (J·K ⁻¹ ·mol ⁻¹)
284.15	335.6
294.15	344.2
304.15	353.1
314.15	362.4
324.15	371.9
334.15	381.8
344.15	392.0

| 353.15 | 401.5 |

Data sourced from a study on the heat capacities of 1-chloroalkanes and 1-bromoalkanes, which employed a differential scanning calorimeter.[8]

Thermal Conductivity and Surface Tension

Experimental data for the thermal conductivity and surface tension of **1-chlorodecane** could not be located in the conducted search. General experimental methodologies for determining these properties are described in Section 3.

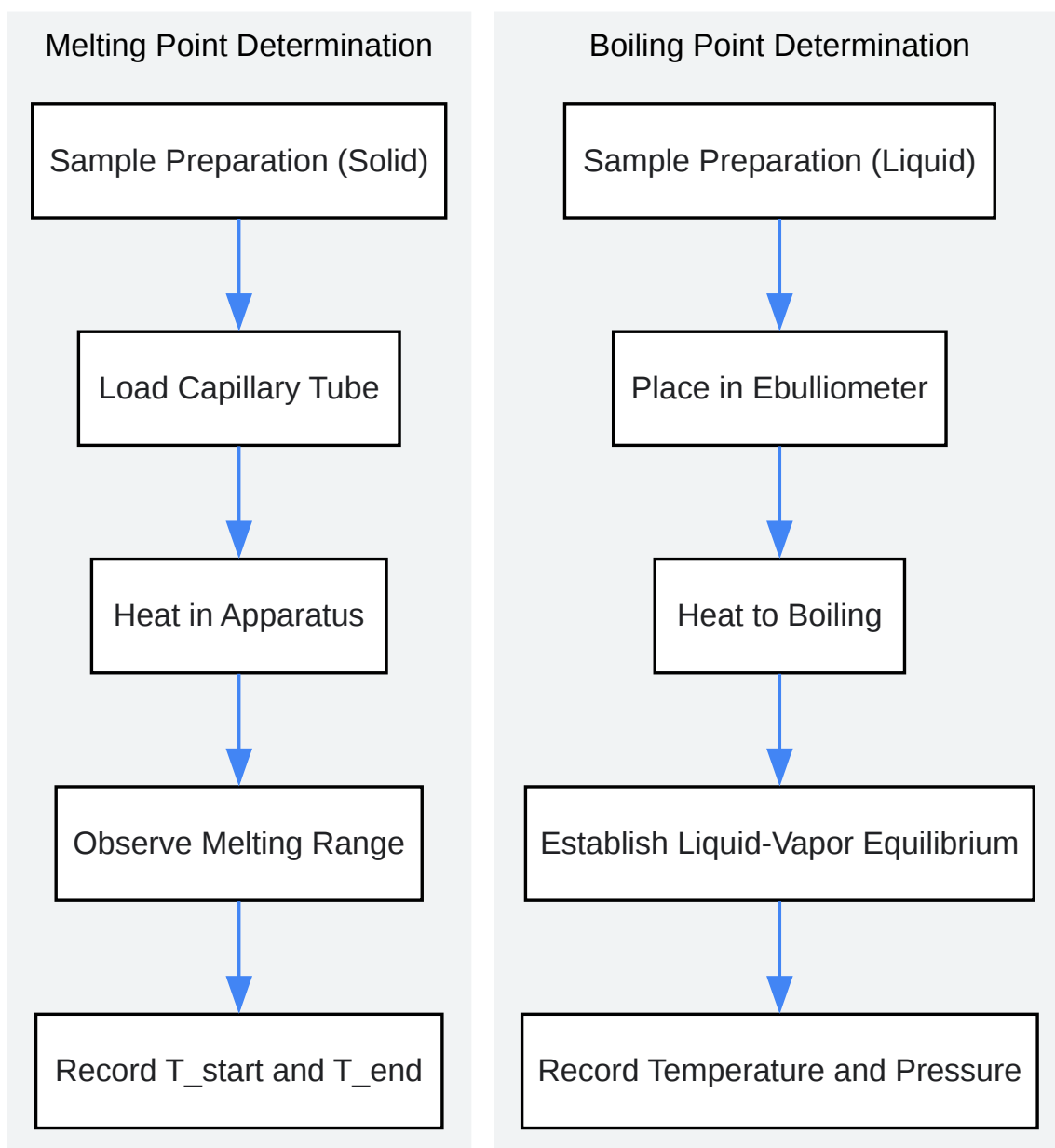
Experimental Protocols

This section outlines the general experimental methodologies used to determine the thermophysical properties of liquids like **1-chlorodecane**. While specific, detailed protocols for every reported value for **1-chlorodecane** are not available, the following descriptions are based on standard laboratory practices.

Determination of Melting and Boiling Points

The melting and boiling points are fundamental properties for characterizing a substance.

- **Melting Point:** The melting point is determined by observing the temperature at which the substance transitions from a solid to a liquid state. A common method involves placing a small, powdered sample in a capillary tube and heating it in a calibrated apparatus. The temperature range from the first appearance of liquid to the complete melting of the solid is recorded.
- **Boiling Point:** The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. This can be determined by heating the liquid and observing the temperature at which vigorous boiling occurs. For more accurate measurements, an ebulliometer is used, which measures the equilibrium temperature of the liquid and vapor phases at a controlled pressure.



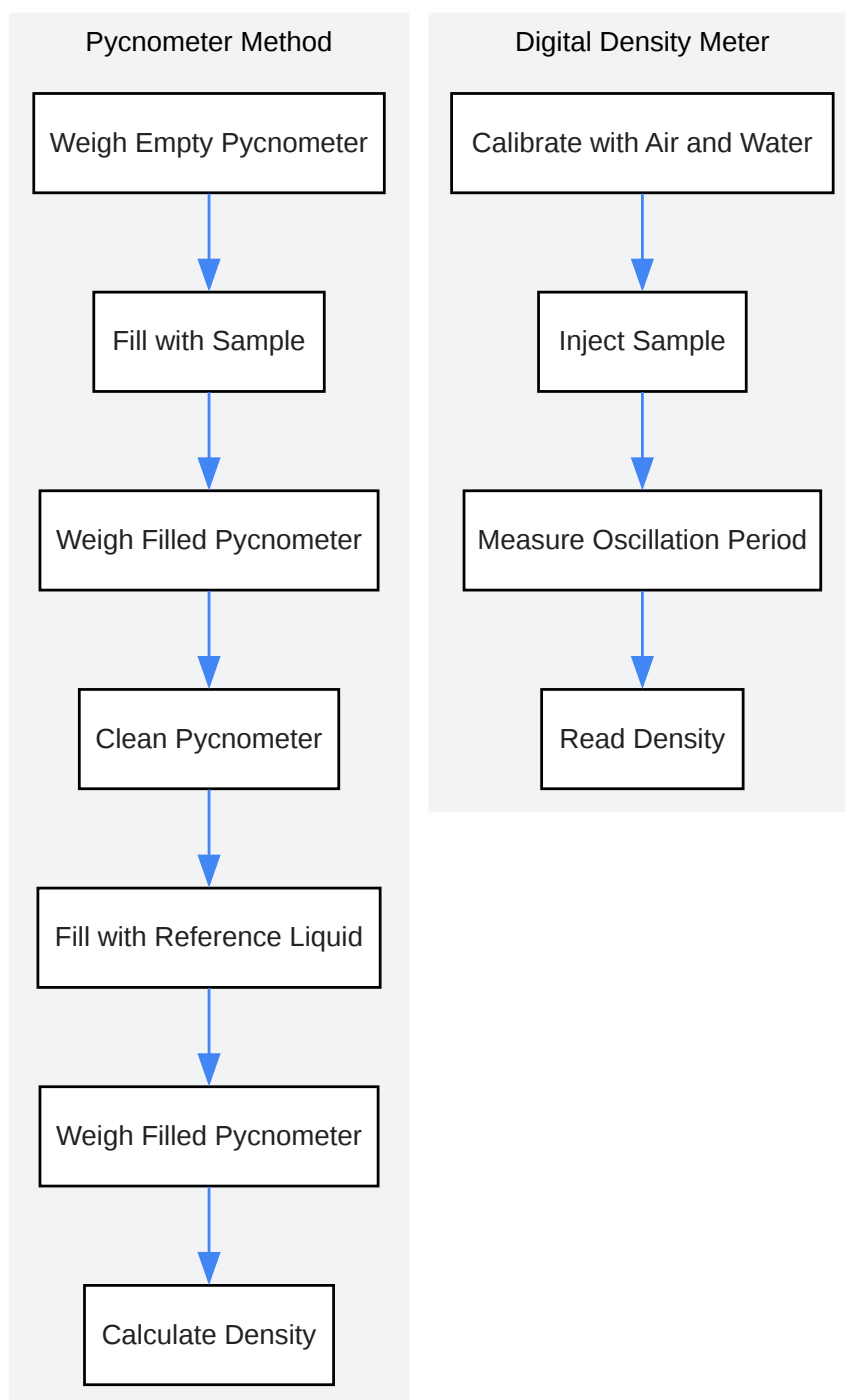
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Fig. 1: Workflow for Melting and Boiling Point Determination.

Measurement of Density

Density is typically measured using a pycnometer or a digital density meter.

- **Pycnometer Method:** A pycnometer is a flask with a precise volume. The procedure involves weighing the empty pycnometer, then weighing it filled with the sample liquid, and finally weighing it filled with a reference substance of known density (e.g., water). The density of the sample can then be calculated.
- **Digital Density Meter:** Modern digital density meters utilize an oscillating U-tube. The oscillation frequency of the tube changes when filled with the sample, and this change is directly related to the density of the sample.



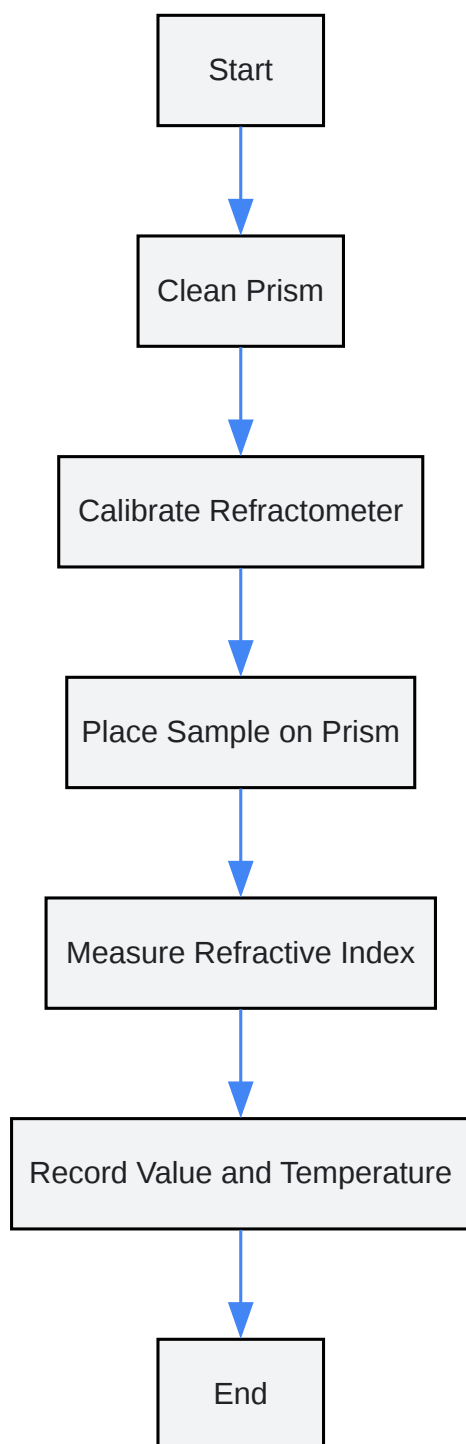
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Fig. 2: Workflow for Density Measurement.

Determination of Refractive Index

The refractive index is a measure of how light propagates through a substance and is a characteristic property. It is measured using a refractometer.

The procedure involves placing a few drops of the liquid sample on the prism of the refractometer. Light of a specific wavelength (typically the sodium D-line at 589.3 nm) is passed through the sample, and the angle of refraction is measured.^[9] The instrument is temperature-controlled, as the refractive index is temperature-dependent.



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Fig. 3: Workflow for Refractive Index Measurement.

Measurement of Viscosity

Viscosity, a measure of a fluid's resistance to flow, can be determined using various types of viscometers.

- **Capillary Viscometers:** These devices, such as the Ostwald or Ubbelohde viscometers, measure the time it takes for a fixed volume of liquid to flow through a narrow capillary tube under the influence of gravity. The kinematic viscosity is proportional to the flow time.
- **Rotational Viscometers:** These instruments measure the torque required to rotate a spindle immersed in the fluid at a constant angular velocity. The dynamic viscosity is related to the measured torque.

Determination of Surface Tension

Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible. Common methods for its measurement include:

- **Du Noüy Ring Method:** This method involves measuring the force required to detach a platinum ring from the surface of the liquid.
- **Wilhelmy Plate Method:** This technique measures the force exerted on a thin plate, typically made of platinum, as it is brought into contact with the liquid surface.
- **Pendant Drop Method:** The shape of a drop of liquid hanging from a capillary tip is analyzed. The surface tension can be calculated from the drop's geometry, which is influenced by the balance between surface tension and gravity.

Measurement of Thermal Conductivity

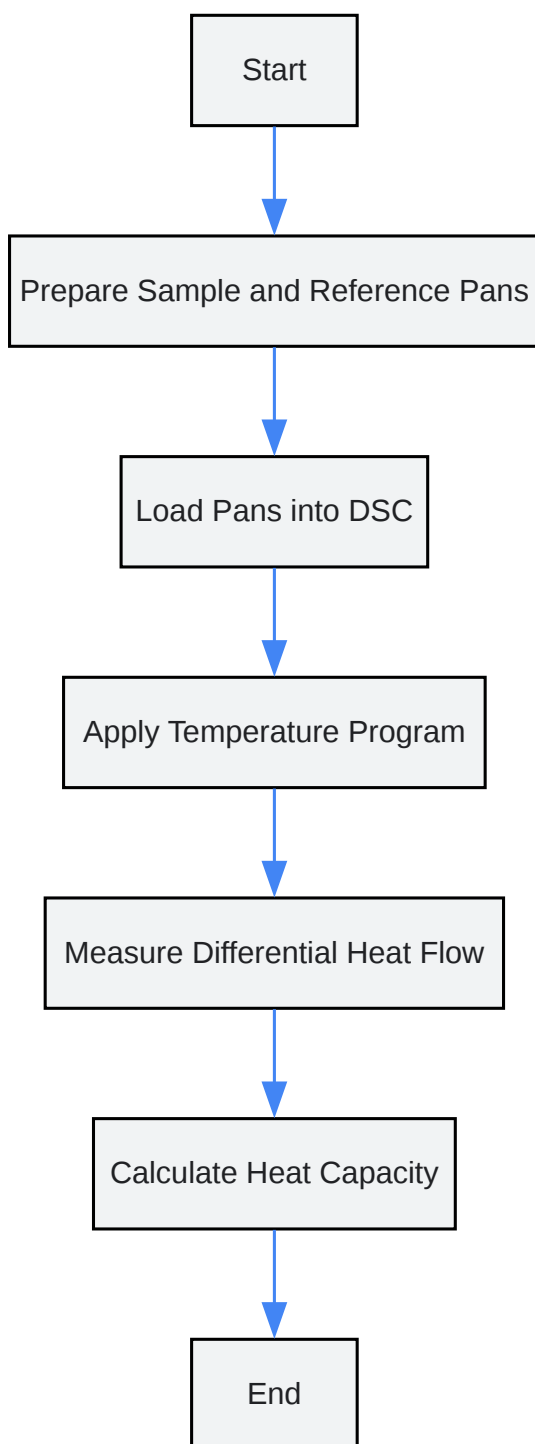
Thermal conductivity is the property of a material to conduct heat. For liquids, the transient hot-wire method is a common and accurate technique.

In this method, a thin platinum wire is immersed in the liquid. A short electrical pulse heats the wire, and the rate at which the wire cools is measured by monitoring its resistance. The thermal conductivity of the liquid is determined from the rate of temperature change of the wire.

Determination of Heat Capacity

Heat capacity is the amount of heat required to raise the temperature of a substance by a certain amount. For liquids, differential scanning calorimetry (DSC) is a widely used method.

In DSC, the sample and a reference material are subjected to a controlled temperature program. The difference in heat flow required to maintain the sample and reference at the same temperature is measured. This difference is proportional to the heat capacity of the sample. The study providing the heat capacity data for **1-chlorodecane** utilized a DSC III (Setaram) differential scanning calorimeter.[8]



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Fig. 4: Workflow for Heat Capacity Measurement by DSC.

Measurement of Vapor Pressure and Enthalpy of Vaporization

Vapor pressure can be measured by various static or dynamic methods. The enthalpy of vaporization, the energy required to transform a given quantity of a substance into a gas, is often determined from vapor pressure data at different temperatures using the Clausius-Clapeyron equation.

- **Static Method:** A sample of the liquid is placed in a container with a pressure measuring device, and the air is evacuated. The container is then heated to a specific temperature, and the pressure of the vapor in equilibrium with the liquid is measured.
- **Dynamic Method (Boiling Point Method):** The liquid is heated under a controlled external pressure, and the temperature at which it boils is measured. At the boiling point, the vapor pressure equals the external pressure.

The enthalpy of vaporization data for **1-chlorodecane** was determined from vapor pressure measurements at different temperatures.[3]

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